

Technical Monograph: 1-Nitropropan-2-amine Hydrochloride

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Compound of Interest

Compound Name: *1-Nitropropan-2-amine hydrochloride*
Cat. No.: *B11742568*

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Part 1: Executive Summary & Chemical Identity

1-Nitropropan-2-amine hydrochloride (CAS: Generic aliphatic nitroamine class) is a bifunctional building block characterized by a vicinal relationship between a basic amine and an electron-withdrawing nitro group. This

-nitroamine structure confers unique reactivity, making it a critical intermediate in the synthesis of vicinal diamines and a probe for studying nitro-reductive metabolic pathways.

Unlike simple alkyl amines, the presence of the

-nitro group significantly lowers the pKa of the amine and introduces a redox-active center susceptible to enzymatic reduction.

Chemical Identity Table

Property	Detail
IUPAC Name	1-Nitropropan-2-amine hydrochloride
Structure	
Molecular Formula	
Molecular Weight	140.57 g/mol (approx.[1] for HCl salt)
Key Functional Groups	Primary Amine (protonated), Nitro group (aliphatic)
Chirality	Contains one stereocenter at C2; exists as (R) or (S) enantiomers or racemate.
Primary Application	Precursor to 1,2-diaminopropane; Aza-Henry reaction product; Metabolic probe.

Part 2: Mechanism of Action (Biological & Chemical)

The "Mechanism of Action" for 1-Nitropropan-2-amine must be understood in two distinct contexts: its biological interaction with metabolic enzymes (relevant for toxicity and prodrug design) and its chemical mechanism as a synthetic intermediate (relevant for drug development).

Biological Mechanism: Enzymatic Nitroreduction & Bioactivation

In biological systems, the aliphatic nitro group is not inert. It serves as a substrate for Nitroreductases (NTRs), leading to a cascade of reactive intermediates.[2][3] This pathway is critical for understanding the potential cytotoxicity or therapeutic activation of drugs containing this motif.

- Step 1: Nitroreduction: Type I (oxygen-insensitive) or Type II (oxygen-sensitive) nitroreductases reduce the nitro group () to a nitroso intermediate ().

- Step 2: Hydroxylamine Formation: The nitroso species is rapidly reduced to a hydroxylamine ().
- Step 3: DNA Adduct Formation: The hydroxylamine can be esterified (e.g., by sulfotransferases), creating a leaving group that generates a highly electrophilic nitrenium ion, capable of alkylating DNA (genotoxicity).[3]
- Step 4: Amine Formation: Complete reduction yields the 1,2-diamine (), which may have distinct pharmacological activity (e.g., metal chelation).

Enzyme Interaction: Flavoenzyme Inhibition

-Nitroamines can act as mechanism-based inhibitors (suicide substrates) for flavoenzymes such as D-Amino Acid Oxidase (DAAO) or Monoamine Oxidase (MAO).

- Mechanism: The electron-withdrawing nitro group destabilizes the transition state for hydride transfer or forms a nitronic acid intermediate that irreversibly binds to the flavin cofactor (FAD), inactivating the enzyme.

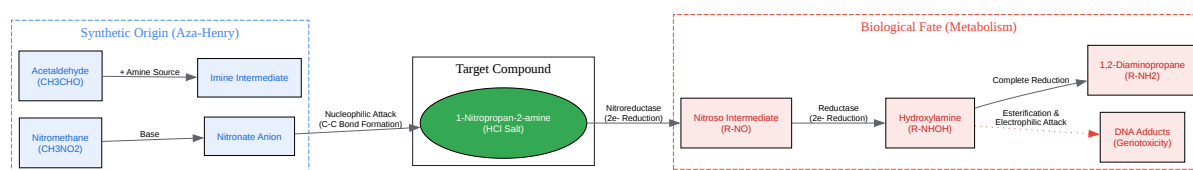
Synthetic Mechanism: The Aza-Henry (Nitro-Mannich) Reaction

For drug developers, the primary "mechanism" of interest is the Aza-Henry reaction used to generate this scaffold. This carbon-carbon bond-forming reaction couples a nitroalkane with an imine.

- Step 1: Deprotonation of the nitroalkane (nitromethane) to form a nitronate anion.
- Step 2: Nucleophilic attack of the nitronate on the electrophilic carbon of the imine (formed from acetaldehyde and an amine source).
- Step 3: Protonation to yield the -nitroamine.

Part 3: Visualization of Signaling & Reaction Pathways

The following diagram illustrates the dual pathways: the Synthetic Generation (Aza-Henry) and the Metabolic Fate (Nitroreduction) of 1-Nitropropan-2-amine.



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Caption: Figure 1. Synthesis via Aza-Henry reaction and subsequent metabolic divergence toward bioactivation (toxicity) or complete reduction.

Part 4: Experimental Protocols

Protocol 1: Synthesis via Aza-Henry Reaction

Objective: To synthesize 1-nitropropan-2-amine from basic precursors. Context: This reaction is highly sensitive to moisture and requires careful pH control to prevent polymerization.

- Reagents: Acetaldehyde (1.0 eq), Nitromethane (1.2 eq), Ammonium Acetate (catalytic), Ethanol (solvent).
- Setup: Flame-dried round-bottom flask under Argon atmosphere.
- Procedure:
 - Dissolve acetaldehyde in ethanol at 0°C.

- Add nitromethane dropwise.
- Add ammonium acetate and stir at room temperature for 24 hours.
- Monitoring: Monitor disappearance of aldehyde peak via ^1H -NMR (approx. 9.8 ppm).
- Workup:
 - Concentrate in vacuo.
 - Redissolve residue in diethyl ether.
 - Precipitate the hydrochloride salt by bubbling dry HCl gas or adding 4M HCl in dioxane.
 - Filter the white hygroscopic solid.

Protocol 2: Reduction to 1,2-Diaminopropane (Validation)

Objective: To confirm the structure and access the diamine pharmacophore. Method: Hydrogenation over Raney Nickel (preferred for nitro groups) or Pd/C.

- Dissolution: Dissolve 1-nitropropan-2-amine HCl (1 mmol) in Methanol (10 mL).
- Catalyst: Add Raney Nickel (approx. 10 wt% of substrate) as a slurry in water/methanol.
- Hydrogenation: Pressurize to 40 psi
in a Parr shaker.
- Reaction: Shake at RT for 4-6 hours.
- Purification: Filter through Celite (caution: Raney Ni is pyrophoric). Acidify filtrate with HCl and evaporate to yield the dihydrochloride salt of 1,2-diaminopropane.

Part 5: Safety & Handling (Critical)

- Explosion Hazard: Lower molecular weight nitroalkanes and their salts can be shock-sensitive or energetic. Handle small quantities (<1g) initially.

- Toxicity: Aliphatic nitro compounds are potential metabolic toxins (methemoglobinemia agents). Use full PPE and work in a fume hood.
- Storage: The hydrochloride salt is hygroscopic. Store in a desiccator at -20°C.

Part 6: References

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